

# Application Notes and Protocols for PF-05089771 (Nav1.7 Inhibitor)

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## Compound of Interest

Compound Name: PF-05085727

Cat. No.: B10800903

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Important Note: The compound "**PF-05085727**" requested in the prompt is a PDE2A inhibitor. However, based on the context of cell culture protocols for drug development and signaling pathways, it is highly likely that the intended compound was PF-05089771, a well-documented and potent selective inhibitor of the voltage-gated sodium channel Nav1.7. These application notes and protocols are therefore provided for PF-05089771.

## Introduction

PF-05089771 is a potent and selective small molecule inhibitor of the voltage-gated sodium channel Nav1.7.<sup>[1][2]</sup> This channel is a key component in pain signaling pathways, making it a significant target for the development of novel analgesics.<sup>[3]</sup> Gain-of-function mutations in the SCN9A gene, which encodes Nav1.7, are associated with severe pain disorders, while loss-of-function mutations lead to a congenital insensitivity to pain. PF-05089771 exhibits state-dependent binding, showing higher affinity for the inactivated state of the Nav1.7 channel. These application notes provide detailed protocols for the use of PF-05089771 in cell culture, particularly for researchers in neuroscience, pharmacology, and drug development.

## Data Presentation

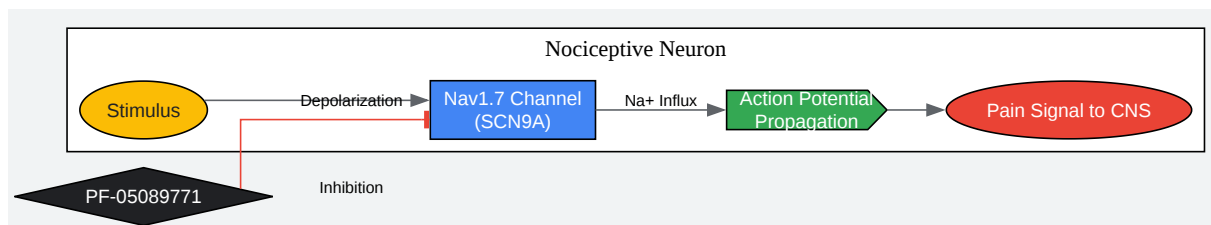
Table 1: Potency and Selectivity of PF-05089771

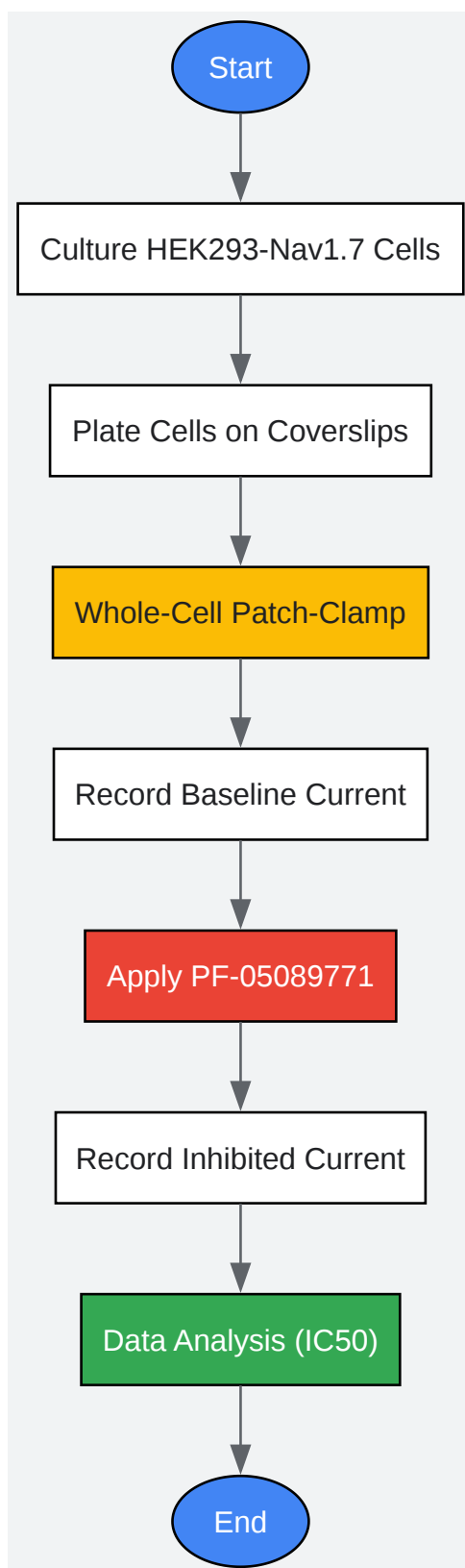
The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values of PF-05089771 against various Nav channel isoforms. Data is compiled from electrophysiological studies.

| Target Channel | Species           | IC <sub>50</sub> (nM) | Selectivity vs. Nav1.7 | Reference |
|----------------|-------------------|-----------------------|------------------------|-----------|
| Nav1.7         | Human             | 11                    | -                      |           |
| Nav1.7         | Mouse             | 8                     | -                      |           |
| Nav1.7         | Rat               | 171                   | -                      |           |
| Nav1.7         | Canine            | 13                    | -                      |           |
| Nav1.7         | Cynomolgus Monkey | 12                    | -                      |           |
| Nav1.1         | Human             | 850                   | ~77-fold               |           |
| Nav1.2         | Human             | 110                   | ~10-fold               |           |
| Nav1.3         | Human             | 11,000                | ~1000-fold             |           |
| Nav1.4         | Human             | 10,000                | ~909-fold              |           |
| Nav1.5         | Human             | >10,000               | >909-fold              |           |
| Nav1.6         | Human             | 160                   | ~15-fold               |           |
| Nav1.8         | Human             | >10,000               | >909-fold              |           |

## Signaling Pathway and Mechanism of Action

PF-05089771 selectively inhibits the Nav1.7 sodium channel, which is predominantly expressed in peripheral sensory neurons. This channel plays a crucial role in the initiation and propagation of action potentials in response to noxious stimuli. By blocking Nav1.7, PF-05089771 reduces the excitability of these neurons, thereby dampening the transmission of pain signals.





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## References

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